

# Technical Support Center: A-85783 Off-Target Effects Investigation

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: A-85783

Cat. No.: B1245004

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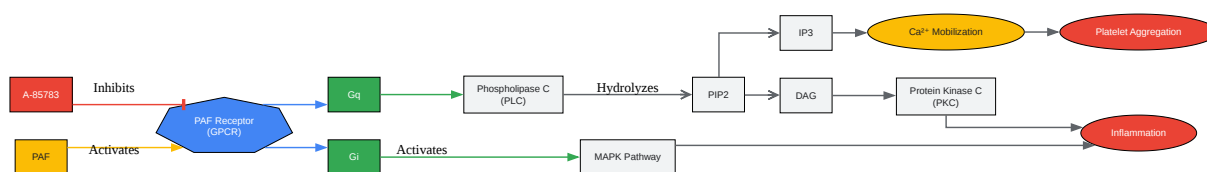
Introduction: This technical support center is designed for researchers, scientists, and drug development professionals using **A-85783**, a potent and selective platelet-activating factor (PAF) receptor antagonist. **A-85783** is the active metabolite of the prodrug ABT-299.[1][2] Published data indicates that **A-85783** is a highly specific inhibitor of the PAF receptor.[2][3] However, as with any small molecule inhibitor, it is crucial to consider and investigate potential off-target effects to ensure the validity of experimental results. This guide provides troubleshooting advice, frequently asked questions (FAQs), and standardized protocols to help you identify and mitigate potential off-target effects of **A-85783** in your experiments.

## Quantitative Data Summary

This table summarizes the reported binding affinity of **A-85783** for the platelet-activating factor (PAF) receptor. The inhibition constant (Ki) is a measure of the compound's binding affinity to its target.

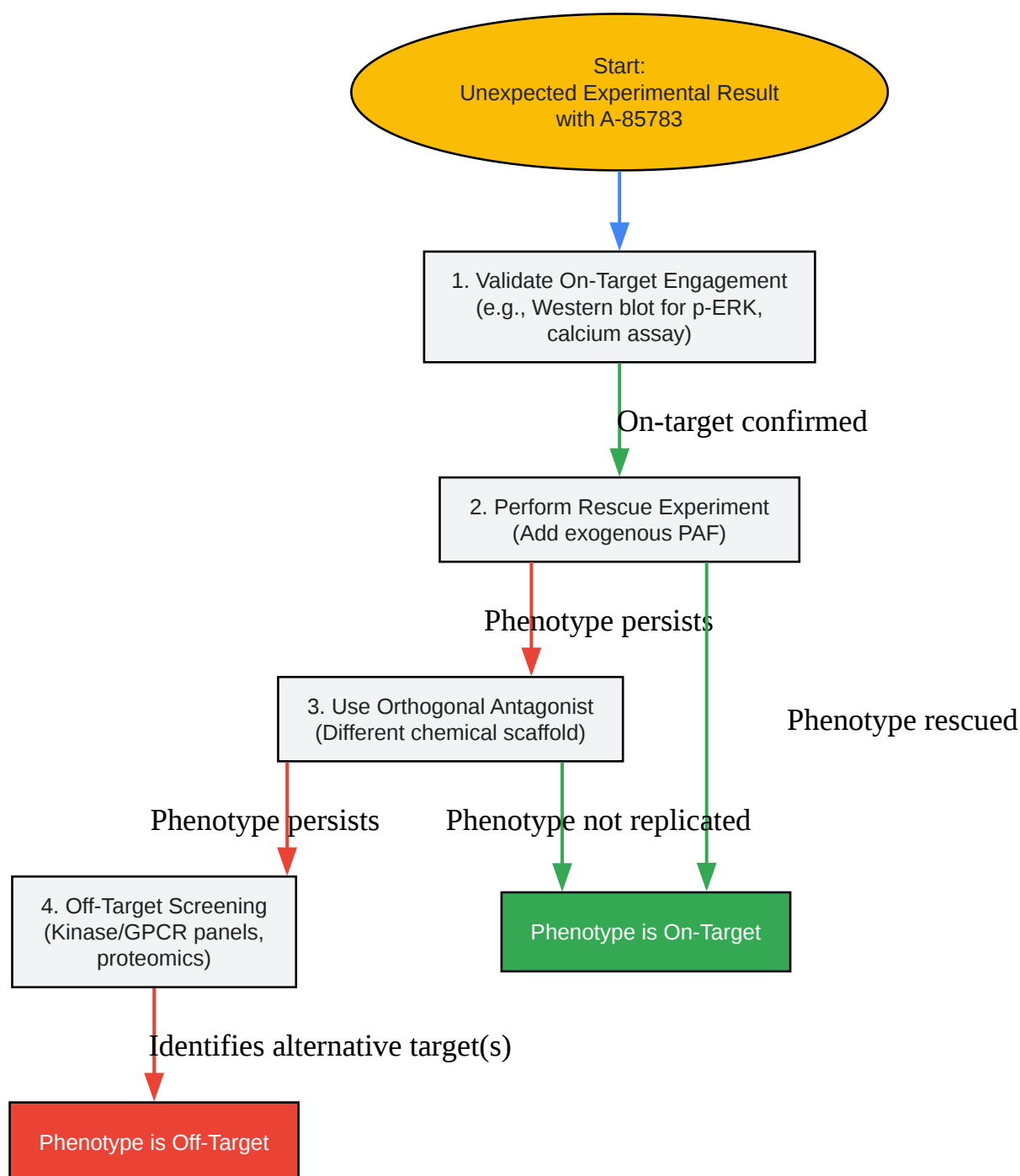
Compound	Target	Species	Assay	Ki (nM)	Reference
A-85783	PAF Receptor	Human	Platelet Membrane Binding	0.3	[2]
A-85783	PAF Receptor	Rabbit	Platelet Membrane Binding	3.9	[2]

## Mandatory Visualizations



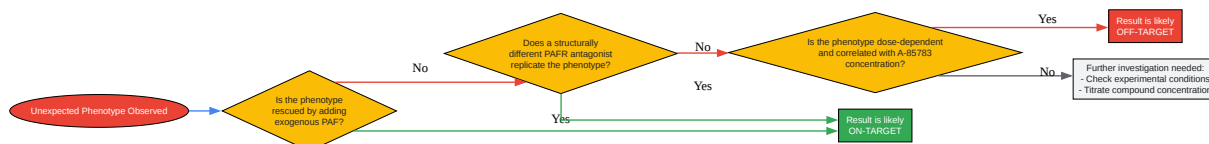
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Caption: On-target signaling pathway of **A-85783**.



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Caption: General workflow for investigating off-target effects.



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## References

- 1. The Platelet Activating Factor (PAF) Signaling Cascade in Systemic Inflammatory Responses - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Properties of ABT-299, a prodrug of A-85783, a highly potent platelet activating factor receptor antagonist - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Antiinflammatory activity of the platelet-activating factor receptor antagonist A-85783 - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Support Center: A-85783 Off-Target Effects Investigation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1245004#a-85783-off-target-effects-investigation]

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